

Indinavir-d6: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: Indinavir-d6

Cat. No.: B1140607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive explanation of the data and methodologies typically presented in a Certificate of Analysis (CoA) for **Indinavir-d6**. **Indinavir-d6** is the deuterated analog of Indinavir, a potent and specific inhibitor of the human immunodeficiency virus (HIV-1) protease.[1][2][3] It serves as an ideal internal standard for the quantification of Indinavir in biological matrices during pharmacokinetic and other research studies, primarily utilizing mass spectrometry-based assays.[2]

Identification and Chemical Properties

A Certificate of Analysis begins with the fundamental identification of the compound. This section includes its chemical name, structure, molecular formula, and molecular weight.

Identifier	Value
Product Name	Indinavir-d6
Synonyms	L-735,524-d6, MK-639-d6
Chemical Name	2,3,5-trideoxy-N-[(1S,2R)-2,3-dihydro-2-hydroxy-1H-inden-1-yl]-5-[(2S)-2-[[[(1,1-dimethylethyl-d6)amino]carbonyl]-4-(3-pyridinylmethyl)-1-piperazinyl]-2-(phenylmethyl)-D-erythro-pentonamide
Molecular Formula	C ₃₆ H ₄₁ D ₆ N ₅ O ₄
Molecular Weight	619.8 g/mol (Calculated based on Indinavir's MW of 613.8 g/mol) [3]
CAS Number	Not explicitly found for d6, Indinavir is 150378-17-9 [3]
Source	Synthetic

Quantitative Data Summary

This section summarizes the analytical testing results that confirm the identity, purity, and quality of a specific batch of **Indinavir-d6**. The data is presented in a clear, tabular format for ease of comparison against specifications.

Test	Specification	Result	Methodology
Appearance	White to Off-White Solid	Conforms	Visual Inspection
Purity (HPLC)	≥95%	99.23% (at 220 nm)	High-Performance Liquid Chromatography (HPLC)
Identity (NMR)	Conforms to Structure	Conforms	Nuclear Magnetic Resonance (NMR) Spectroscopy
Identity (MS)	Conforms to Structure	Conforms	Mass Spectrometry (MS)
Isotopic Purity	≥95%	99.6%	Mass Spectrometry (MS)
Isotopic Distribution	Normalized Intensity	d0=0.00%, d1=0.13%, d2=0.03%, d3=0.43%, d4=0.09%, d5=0.09%, d6=99.22%	Mass Spectrometry (MS)

Note: The results presented here are representative and may vary between different batches and suppliers. An example CoA for a similar compound, Atazanavir-d6, showed comparable data points.[\[4\]](#)

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of results in a research setting. This section outlines the typical experimental protocols used to generate the data presented in the CoA.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a cornerstone technique for assessing the purity of pharmaceutical compounds. A typical method for analyzing Indinavir and related compounds is as follows:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Keystone BetaBasic C4 column (250 x 3 mm i.d.).[\[5\]](#)
- Mobile Phase: A mixture of acetonitrile and 50 mmol/L ammonium formate buffer (pH 4.1) in a 52:48 ratio (by volume).[\[5\]](#)
- Flow Rate: 0.5 mL/min.[\[5\]](#)
- Column Temperature: 40°C.[\[5\]](#)
- Detection: UV detection at 218 nm.[\[5\]](#)
- Sample Preparation: The **Indinavir-d6** standard is dissolved in a suitable solvent, such as methanol or acetonitrile, to a known concentration.
- Analysis: The sample is injected into the HPLC system, and the resulting chromatogram is analyzed. The purity is calculated based on the area of the principal peak relative to the total area of all peaks.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is employed to confirm the molecular weight of **Indinavir-d6** and to determine its isotopic purity. An LC-MS/MS method is commonly used.

- Instrumentation: A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Ionization Mode: Positive ion electrospray ionization (ESI+).
- Monitoring Mode: Multiple Reaction Monitoring (MRM).[\[6\]](#)
- Ion Transitions: For Indinavir, the transition m/z 614/421 is monitored. For the deuterated internal standard (**Indinavir-d6**), the transition would be m/z 620/421, accounting for the six

deuterium atoms. Note: A different source suggests a transition of 628/421 for an internal standard, which may have a different deuteration pattern.[6]

- **Sample Preparation:** The sample is dissolved in an appropriate solvent and infused into the mass spectrometer. For plasma samples, a protein precipitation step with acetonitrile is typically performed.[6]
- **Analysis:** The mass spectrum will confirm the presence of the parent ion corresponding to the molecular weight of **Indinavir-d6**. The isotopic distribution is determined by examining the relative intensities of the ions corresponding to different numbers of deuterium atoms (d0 to d6).

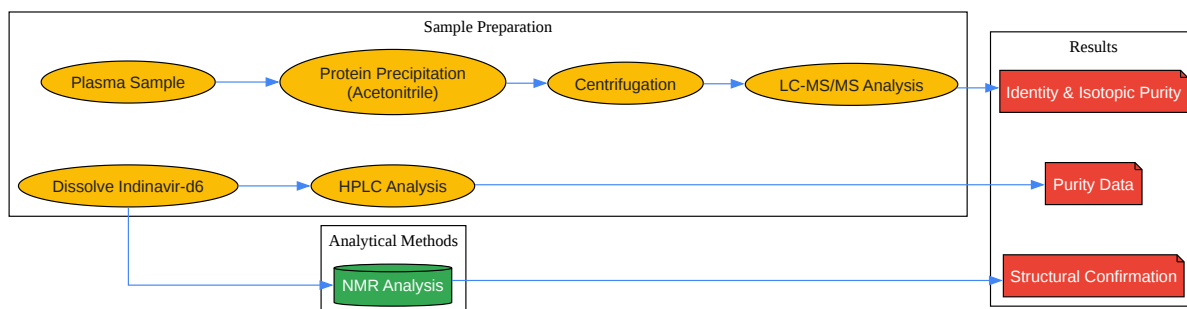
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

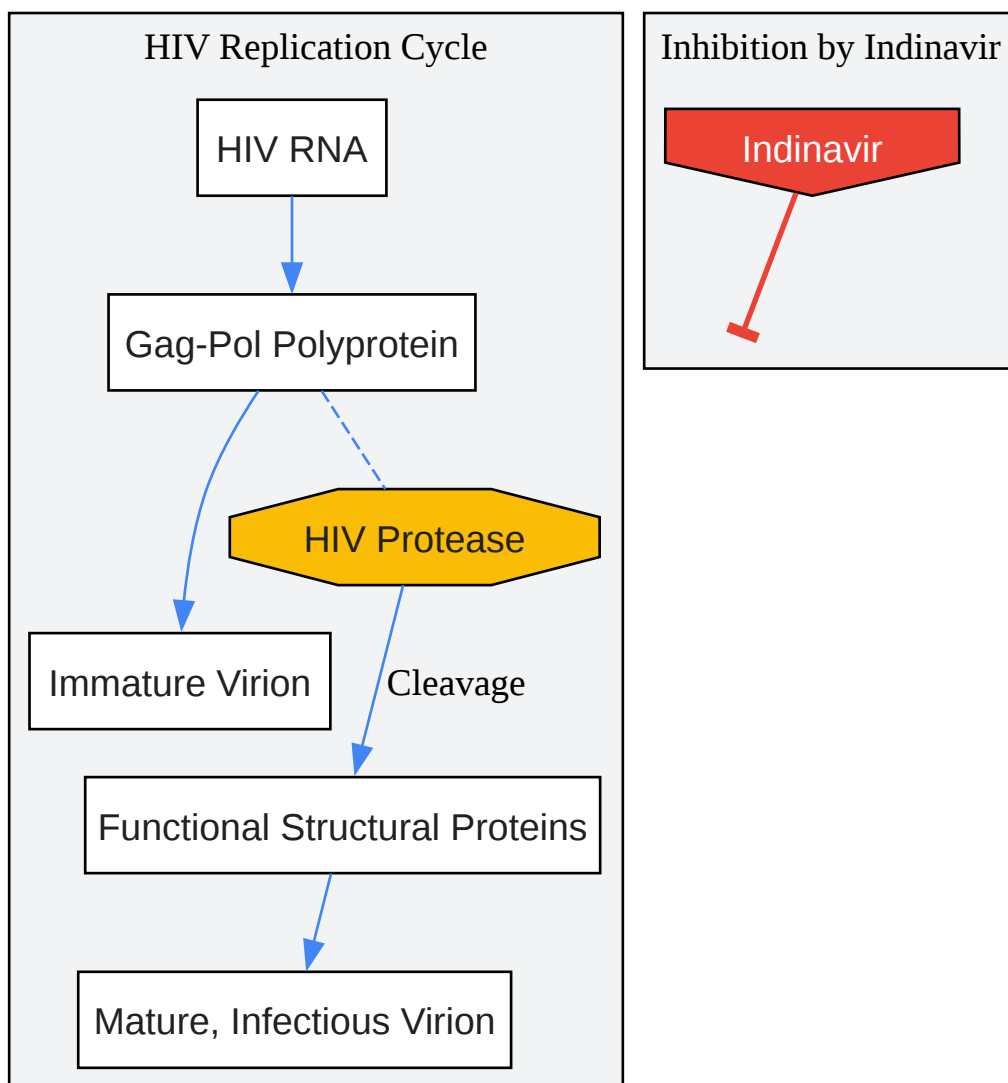
NMR spectroscopy provides detailed information about the chemical structure of the molecule, confirming the identity and integrity of the compound.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 500 MHz).[7]
- **Solvent:** Deuterated dimethyl sulfoxide (DMSO-d6) is a common solvent for Indinavir and its salts.[7]
- **Analysis:** Both ^1H and ^{13}C NMR spectra are acquired. The chemical shifts, splitting patterns, and integration of the peaks in the ^1H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, are compared to the expected structure of Indinavir. The presence of the deuterium atoms in **Indinavir-d6** would result in the absence of specific proton signals that are present in the spectrum of non-deuterated Indinavir.

Visualizations: Workflows and Mechanisms

Diagrams are provided to visually represent the experimental workflows and the mechanism of action of Indinavir.





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